

Synthesis Pathways for 2-Pyridinecarboxaldehyde O-propyloxime: A Technical Guide

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Compound of Interest

Compound Name: 2-Pyridinecarboxaldehyde, O-propyloxime

CAS No.: 71172-62-8

Cat. No.: B1609634

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Executive Summary

This technical guide details the synthesis of 2-Pyridinecarboxaldehyde O-propyloxime (CAS: Analogous to 1121-60-4 derivatives), a critical intermediate in the development of reactivators for organophosphorus-inhibited acetylcholinesterase and a versatile ligand in coordination chemistry.^{[1][2]}

While structurally simple, the synthesis of pyridine-based oxime ethers presents a classic chemoselectivity challenge: the ambident nucleophilicity of the oxime group (leading to potential N-alkylation vs. O-alkylation) and the hydrolytic instability of the imine bond under acidic conditions.^{[3][1]}

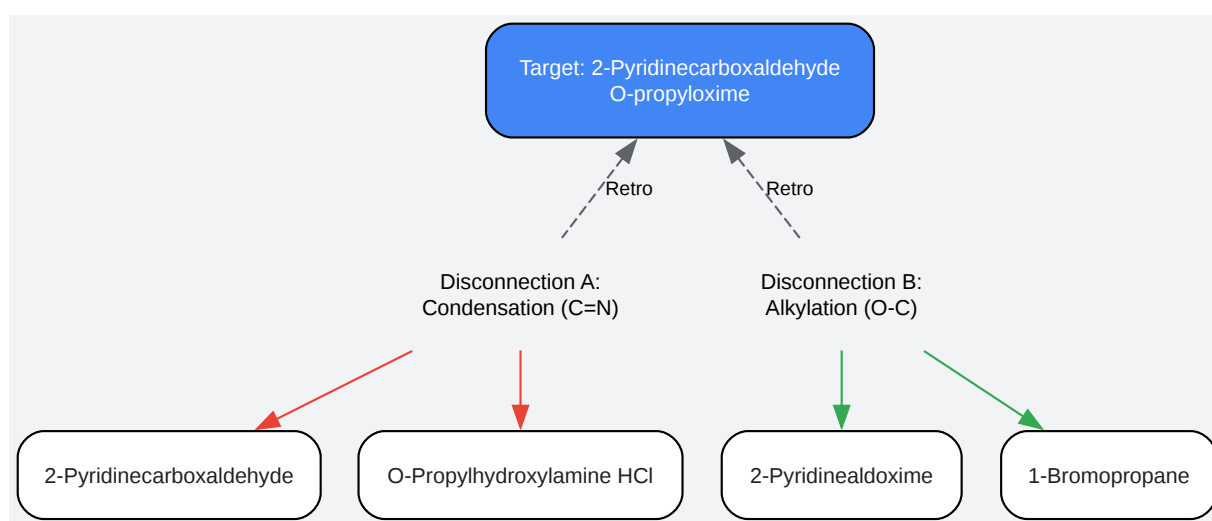
This guide presents two validated pathways:

- The Condensation Route (Preferred): High regiocontrol using O-propylhydroxylamine.^{[3][4]}^{[1][2]}

- The Alkylation Route (Commodity): Direct alkylation of 2-pyridinealdoxime, requiring strict phase/base control.[3][4][1][2]

Retrosynthetic Analysis

To design a robust protocol, we must first visualize the bond disconnections.[3][4][2] The target molecule can be deconstructed at the C=N bond (condensation) or the O-C bond (alkylation). [3][4][1]



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Figure 1: Retrosynthetic logic showing the two primary access routes.[5][3][4][1][2] Path A (Red) offers superior regiocontrol.[5][3][4][1][2]

Pathway A: Direct Condensation (The "Clean" Route)[2][4]

This is the industry-standard approach for high-purity synthesis.[3][4][1][2] By pre-installing the propyl group on the oxygen of the hydroxylamine, we eliminate the risk of N-alkylation (nitrone formation) on the pyridine ring.[3][1]

Mechanism & Causality

The reaction proceeds via nucleophilic attack of the alkoxyamine nitrogen on the aldehyde carbonyl carbon.^{[3][1][2]}

- Why Hydrochloride? Free O-alkylhydroxylamines are volatile and prone to oxidation.^{[3][4][1][2]} The HCl salt is stable.^{[3][4][2]}
- pH Control: The reaction requires a base (Pyridine or NaOAc) to deprotonate the hydrochloride salt, generating the free nucleophile () in situ.^{[3][1]}

Step-by-Step Protocol

Reagents:

- 2-Pyridinecarboxaldehyde (1.0 eq)^{[4][1][2]}
- O-Propylhydroxylamine Hydrochloride (1.1 eq)^{[4][1][2]}
- Ethanol (Absolute) or Methanol (solvent)^{[3][4][1][2]}
- Pyridine (1.2 eq) or Sodium Acetate (1.5 eq)^{[5][3][4][1][2]}

Procedure:

- Dissolution: In a round-bottom flask equipped with a magnetic stir bar, dissolve 2-pyridinecarboxaldehyde (10 mmol, 1.07 g) in absolute Ethanol (20 mL).
- Amine Addition: Add O-propylhydroxylamine hydrochloride (11 mmol, 1.23 g) to the solution. The mixture may remain a suspension.^{[3][4][1][2]}
- Base Activation: Add Pyridine (12 mmol, 0.97 mL) dropwise.
 - Observation: The solution should clear as the free amine is released and reacts.^{[3][1][2]} A mild exotherm may occur.^{[3][4][1][2]}
- Reaction: Stir at room temperature (25°C) for 4–6 hours.

- Monitoring: Check via TLC (SiO₂, 3:1 Hexane/EtOAc).^{[3][4][2]} The aldehyde spot (R_f ~0. ^{[3][4][2]}6) should disappear.
- Workup:
 - Rotary evaporate the ethanol to near dryness.^{[3][4][1][2]}
 - Resuspend the residue in Dichloromethane (DCM, 30 mL) and Water (30 mL).^{[5][3][4][1]}
 - Separate phases.^{[3][4][1][2][6]} Extract aqueous layer 2x with DCM.^{[5][3][4][1][2]}
 - Wash combined organics with Brine, dry over
 , and concentrate.^{[5][3][4][1]}
- Purification: Vacuum distillation (if oil) or silica gel chromatography (Gradient 0-20% EtOAc in Hexane).^{[5][3][4][1][2]}

Critical Process Parameters (CPP)

Parameter	Setting	Rationale
pH	4.5 – 6.0	Too acidic: Protonates the amine nucleophile. ^{[3][4][1][2]} Too basic: Promotes Cannizzaro disproportionation of the aldehyde. ^{[3][1][2]}
Temperature	20–25°C	Higher temps favor hydrolysis of the product imine bond. ^{[3][1][2]}
Stoichiometry	1.1 eq Amine	Slight excess ensures complete consumption of the aldehyde, which is harder to remove than the amine salt. ^{[5][3][1]}

Pathway B: Alkylation of Oxime (The "Commodity" Route)[2][4]

If O-propylhydroxylamine is unavailable, one can alkylate commercially available 2-pyridinealdoxime.[3][4][1][2] However, this route is fraught with regioselectivity issues.[3][2]

The Ambident Nucleophile Challenge

The oxime anion (

) is an ambident nucleophile.[3][4][1][2] It can react at:

- Oxygen (Desired): Forms the Oxime Ether.[3][4][2]
 - Nitrogen (Undesired): Forms the Nitrone (
-).[3][4][1][2]

Senior Scientist Insight: To favor O-alkylation, use a "hard" base and a polar aprotic solvent that solvates the cation well, leaving the oxygen anion "naked" and reactive.[3][1]

Step-by-Step Protocol

Reagents:

- 2-Pyridinealdoxime (1.0 eq)[4][1][2]
 - 1-Bromopropane (1.2 eq)[4][1][2]
 - Cesium Carbonate (
-) (1.5 eq) or KOH (powdered)[5][3][4][1][2]
- DMF (Dimethylformamide) or DMSO[5][3][4][1][2]

Procedure:

- Deprotonation: Dissolve 2-pyridinealdoxime (10 mmol, 1.22 g) in anhydrous DMF (15 mL). Add

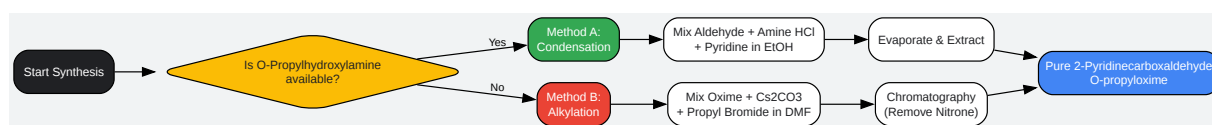
(15 mmol, 4.88 g). Stir for 30 mins at RT.[3][4][1][2]

- Why Cesium? The large

cation dissociates loosely from the oximate anion, enhancing nucleophilicity at the oxygen.
[5][3][1]

- Alkylation: Add 1-Bromopropane (12 mmol, 1.1 mL) dropwise.
- Heating: Heat to 60°C for 4 hours.
- Quench: Pour the reaction mixture into ice-water (100 mL).
- Extraction: Extract with Ethyl Acetate (3 x 30 mL).
 - Note: DMF is difficult to remove.[3][4][1][2] Wash the organic layer 5x with water/brine to remove DMF traces.[3][4][1][2]
- Purification:Mandatory. You will likely have 5–10% N-alkylated nitron byproduct.[3][4][1][2] Use column chromatography (Silica).[3][4][1][2] The nitron is usually much more polar (lower Rf) than the oxime ether.[3][4][1][2]

Workflow & Decision Matrix



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Figure 2: Decision matrix for selecting the synthesis route based on precursor availability.

Analytical Validation

To ensure the integrity of the synthesized compound, the following analytical markers must be verified.

H-NMR Diagnostics (CDCl₃, 400 MHz)

Proton Environment	Chemical Shift (ppm)	Multiplicity	Diagnostic Value
-CH=N- (Imine)	8.15 – 8.25 ppm	Singlet	Confirms formation of the oxime bond. [3] [4] [1] [2]
Pyridine H-6	8.60 ppm	Doublet	Characteristic alpha-proton of pyridine. [3] [4] [1] [2]
O-CH ₂ -	4.15 – 4.25 ppm	Triplet	Critical: If shifted to ~4.5-5.0, suspect N-alkylation (nitron). [3] [4] [1] [2]
-CH ₂ - (Middle)	1.75 ppm	Multiplet	Propyl chain integration check. [3] [4] [1] [2]
-CH ₃ (Terminal)	0.98 ppm	Triplet	Propyl chain terminus. [3] [4] [1] [2]

Mass Spectrometry[\[2\]](#)[\[3\]](#)[\[5\]](#)

- Method: ESI-MS (Positive Mode)[\[4\]](#)[\[1\]](#)[\[2\]](#)
- Expected M+H: 165.1 m/z (Calculated for [\[5\]](#)[\[3\]](#)[\[4\]](#)[\[1\]](#)[\[2\]](#))
- Fragmentation: Look for loss of propoxy group ([\[3\]](#)[\[4\]](#)[\[1\]](#)[\[2\]](#)) or pyridine fragment ([\[3\]](#)[\[1\]](#)[\[2\]](#))

Safety & Handling

- 2-Pyridinecarboxaldehyde: Causes skin irritation and serious eye damage.[3][4][1][2] Handle in a fume hood. Old samples may accumulate peroxides or acids; distill if dark brown.[3][4][1][2]
- Hydroxylamines: Potent skin sensitizers and potential mutagens.[5][3][4][2] Avoid all skin contact.[3][4][1][2]
- Alkyl Halides (Propyl Bromide): Alkylating agents.[5][3][4][1][2] Neurotoxic and potential carcinogens.[3][4][2] Double-glove (Nitrile) recommended.[3][4][1][2]

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